

A Comparative Guide to Spectrophotometric and Spectrofluorimetric Determination of Travoprost

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This guide provides a detailed comparison of spectrophotometric and spectrofluorimetric methods for the quantitative determination of **Travoprost**, a prostaglandin $F2\alpha$ analogue used in the treatment of glaucoma and ocular hypertension.[1] The methodologies presented are based on published experimental data, offering researchers, scientists, and drug development professionals a comprehensive overview of viable analytical techniques.

Analytical Methods Overview

Two primary methods are explored: UV-Vis Spectrophotometry and Spectrofluorimetry. Both techniques have been investigated for the analysis of **Travoprost** in its pure form and in pharmaceutical formulations, with and without the use of β -cyclodextrin (β -CD) as an enhancing agent. The inclusion of β -CD forms a host-guest complex with **Travoprost**, leading to significant improvements in the analytical sensitivity of both methods.[2]

Quantitative Data Summary

The performance of each method is summarized in the table below, presenting key validation parameters for easy comparison. The data highlights the enhanced sensitivity achieved with the addition of β -cyclodextrin.

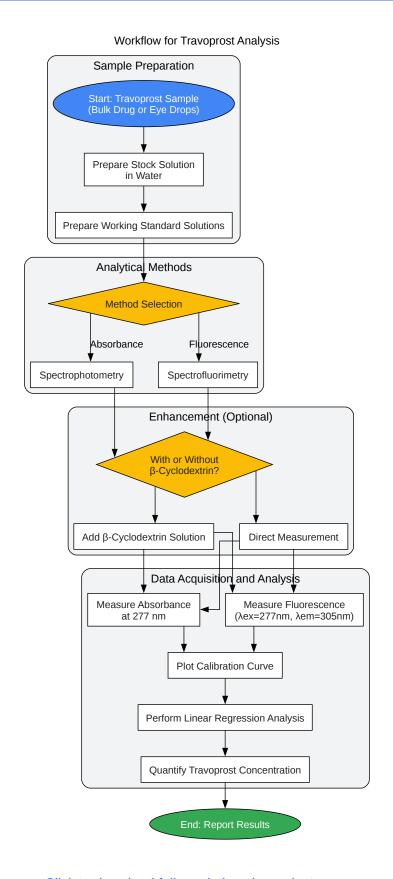


Method	Parameter	Without β- Cyclodextrin	With 1.5 mL of 1.0% (w/v) β- Cyclodextrin
Spectrophotometry	Wavelength (λmax)	277 nm	277 nm
Linearity Range	10 - 50 μg/mL	2.5 - 30 μg/mL	
LOD	0.018 μg/mL	0.009 μg/mL	
LOQ	0.055 μg/mL	0.027 μg/mL	-
Molar Absorptivity (ε)	80.60 x 10 ² L. mol ⁻¹ . cm ⁻¹	$36.175 \times 10^{3} \text{ L. mol}^{-1}.$ cm ⁻¹	
Spectrofluorimetry	Excitation (λex)	277 nm	277 nm
Emission (λem)	305 nm	305 nm	
Linearity Range	10 - 250 ng/mL	2.5 - 35 ng/mL	-
LOD	0.003 ng/mL	0.002 ng/mL	-
LOQ	0.009 ng/mL	0.006 ng/mL	_
Quantum Yield	0.16	0.20	_

Experimental Workflows

The logical flow for the spectrophotometric and spectrofluorimetric analysis of **Travoprost** is depicted below.





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